

An In-depth Technical Guide to 3-(2-Hydroxyethyl)benzonitrile

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Compound of Interest

Compound Name: 3-(2-Hydroxyethyl)benzonitrile

CAS No.: 193290-27-6

Cat. No.: B060612

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, formula, and known properties of **3-(2-Hydroxyethyl)benzonitrile**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Structure and Formula

3-(2-Hydroxyethyl)benzonitrile is an aromatic organic compound featuring a nitrile group ($\text{C}\equiv\text{N}$) and a hydroxyethyl group ($-\text{CH}_2\text{CH}_2\text{OH}$) attached to a benzene ring at the meta position.

Molecular Formula: $\text{C}_9\text{H}_9\text{NO}$ [\[1\]](#)[\[2\]](#)

Chemical Structure:

Caption: Chemical structure of **3-(2-Hydroxyethyl)benzonitrile**.

Physicochemical Properties

A summary of the key physicochemical properties of **3-(2-Hydroxyethyl)benzonitrile** is presented in Table 1.

Table 1: Physicochemical Properties of **3-(2-Hydroxyethyl)benzonitrile**

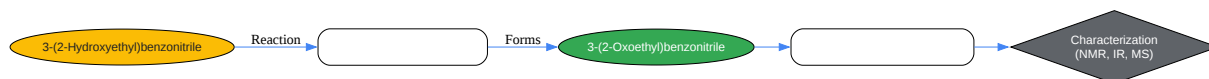
Property	Value	Reference
CAS Number	193290-27-6	[1][2]
Molecular Weight	147.17 g/mol	[1][2]
Molecular Formula	C ₉ H ₉ NO	[1][2]
Physical Form	Clear Liquid	[1]
Purity	Typically ≥97%	[1]
Isomeric SMILES	<chem>C1=CC(=CC(=C1)C#N)CCO</chem>	[2]
InChI Key	SDFBOAJVHGKEAO-UHFFFAOYSA-N	[1]

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **3-(2-Hydroxyethyl)benzonitrile** are not readily available in the public domain. However, based on general organic chemistry principles, several synthetic routes can be proposed. One potential pathway involves the reduction of a corresponding carboxylic acid or ester derivative, such as 3-cyanophenylacetic acid. Another plausible method is the reaction of a Grignard reagent derived from a protected 3-bromobenzonitrile with an appropriate electrophile.

A key reaction involving **3-(2-Hydroxyethyl)benzonitrile** is its use as a precursor in the synthesis of 3-(2-Oxoethyl)benzonitrile. This transformation involves the selective oxidation of the primary alcohol on the ethyl side chain to the corresponding aldehyde.[3]

Logical Workflow for the Oxidation of **3-(2-Hydroxyethyl)benzonitrile**:



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Caption: Proposed workflow for the synthesis of 3-(2-Oxoethyl)benzonitrile.

Note: The specific conditions, such as the choice of oxidizing agent, solvent, temperature, and reaction time, would need to be optimized for this particular substrate.

Spectroscopic Data

Specific spectroscopic data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for **3-(2-Hydroxyethyl)benzonitrile** is not widely published. However, data for the parent compound, benzonitrile, and its isomers can provide an indication of the expected spectral features.

Table 2: Expected Spectroscopic Features for **3-(2-Hydroxyethyl)benzonitrile** (based on related compounds)

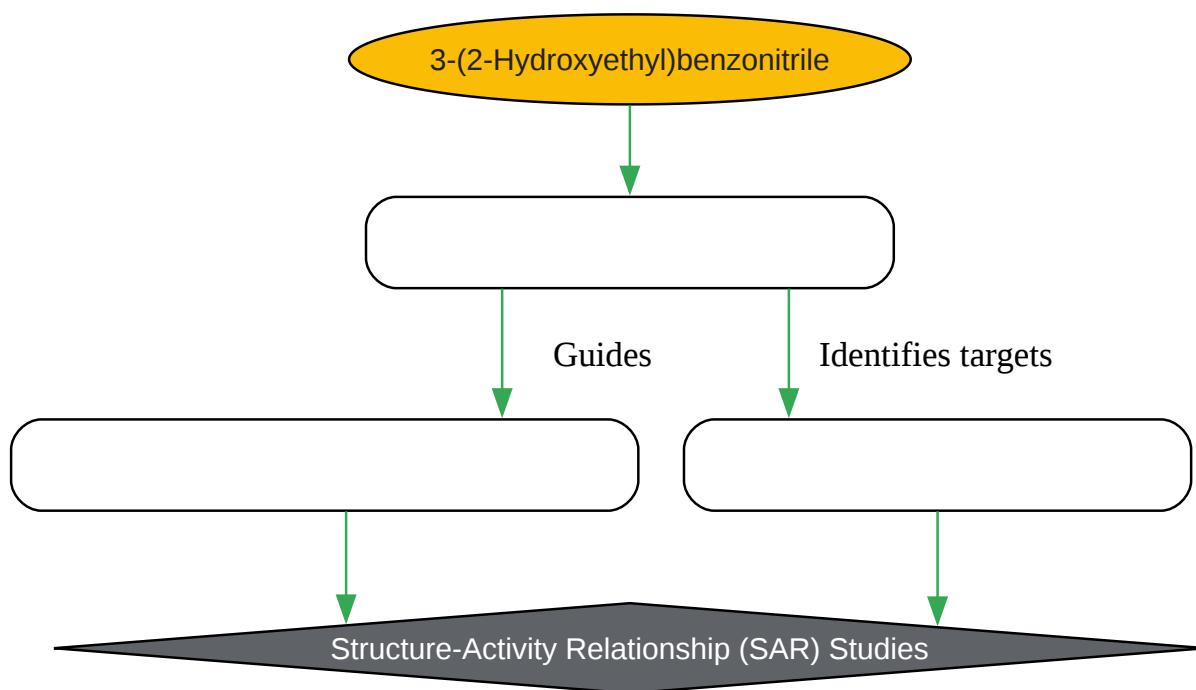
Spectroscopy	Expected Features
^1H NMR	Aromatic protons (multiplets, ~ 7.4 - 7.7 ppm), -CH ₂ - protons adjacent to the aromatic ring (triplet, ~ 2.9 ppm), -CH ₂ - protons adjacent to the hydroxyl group (triplet, ~ 3.9 ppm), -OH proton (singlet, variable chemical shift).
^{13}C NMR	Aromatic carbons (~ 110 - 140 ppm), nitrile carbon (~ 118 ppm), -CH ₂ - carbons (~ 39 and ~ 62 ppm).
IR Spectroscopy	C $\equiv$ N stretch (~ 2230 cm ⁻¹), O-H stretch (broad, ~ 3300 - 3400 cm ⁻¹), C-H aromatic stretch (~ 3000 - 3100 cm ⁻¹), C-H aliphatic stretch (~ 2850 - 2960 cm ⁻¹).
Mass Spectrometry	Molecular ion peak (M ⁺) at m/z = 147.

Biological Activity and Signaling Pathways

There is limited publicly available information regarding the specific biological activity or effects on signaling pathways of **3-(2-Hydroxyethyl)benzonitrile**. However, the broader class of substituted benzonitriles has been investigated for various biological activities. For instance, some substituted benzonitriles have been evaluated for their anti-inflammatory properties.^[4] Additionally, certain benzonitrile-containing compounds have been explored as PET radiotracers for imaging metabotropic glutamate receptor subtype 5 (mGluR5), indicating a potential interaction with the central nervous system.^[5]

Given the lack of specific data for **3-(2-Hydroxyethyl)benzonitrile**, any discussion of its role in signaling pathways would be speculative. Further research is required to elucidate its biological effects and mechanisms of action.

Logical Relationship for Investigating Potential Biological Activity:



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Caption: A logical workflow for the biological evaluation of **3-(2-Hydroxyethyl)benzonitrile**.

Safety Information

The hazard statement codes for **3-(2-Hydroxyethyl)benzonitrile** are H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). Precautionary statement codes include P261 (Avoid breathing dust/fume/gas/mist/vapors/spray) and P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing). [2] As with all chemicals, it should be handled in a well-ventilated area with appropriate personal protective equipment.

Conclusion

3-(2-Hydroxyethyl)benzonitrile is a valuable chemical intermediate with potential applications in organic synthesis. While its fundamental physicochemical properties are known, there is a notable lack of detailed, publicly available information regarding its synthesis, comprehensive spectroscopic characterization, and biological activity. The information provided in this guide is

based on available data and established chemical principles. Further research is warranted to fully explore the potential of this compound in drug development and other scientific disciplines.

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